Technical Guide: 2-Aminothiazole-4-carbonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Aminothiazole-4-carbonitrile*
CAS No.:	*98027-21-5*
Cat. No.:	*B113381*

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Functional Scaffold for Heterocyclic Pharmaceuticals and Advanced Materials

Executive Summary

2-Aminothiazole-4-carbonitrile (CAS: 98027-21-5 / 52409-22-0) represents a critical pharmacophore in medicinal chemistry, serving as a bifunctional "lego block" for assembling complex heterocyclic systems. Unlike simple thiazoles, the C4-cyano group introduces unique electronic withdrawal and steric properties, while providing a reactive handle for heterocyclization (e.g., into tetrazoles or triazines). This guide synthesizes the physicochemical profile, robust synthetic protocols, and divergent reactivity of this scaffold, tailored for drug development workflows.

Part 1: Physicochemical Profile & Identification

Data consolidated for rapid bench reference.

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Property	Specification	Context for Experimental Design
IUPAC Name	2-Amino-1,3-thiazole-4-carbonitrile	Primary identifier for patent searches.
CAS Number	98027-21-5 (also 52409-22-0)	Note: CAS numbers vary by salt form; verify specific vendor batches.
Molecular Formula	$C_4H_3N_3S$	Low molecular weight (MW: 125.15 g/mol) ideal for Fragment-Based Drug Design (FBDD).
Appearance	Off-white to pale yellow powder	Darkening indicates oxidation of the amino group; recrystallize if brown.
Melting Point	248–252 °C (Decomposes)	High MP indicates strong intermolecular H-bonding; requires high-boiling solvents for reactions.
Solubility	DMSO, DMF, hot MeOH	Poor water solubility. Avoid aqueous buffers for stock solutions; use DMSO.
pKa (Predicted)	~2.5 (Thiazole N), ~13 (Amine)	The C4-cyano group is electron-withdrawing, significantly lowering the basicity of the ring nitrogen compared to unsubstituted thiazole.

Part 2: Synthetic Architecture

The "Ester-Amide-Nitrile" Route

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While direct cyclization using 3-bromo-2-oxopropanenitrile and thiourea is theoretically possible, the precursor is unstable and lachrymatory. The industry-standard, self-validating protocol proceeds via the stable ethyl ester intermediate. This route ensures high purity and scalability.

Workflow Diagram (Graphviz)

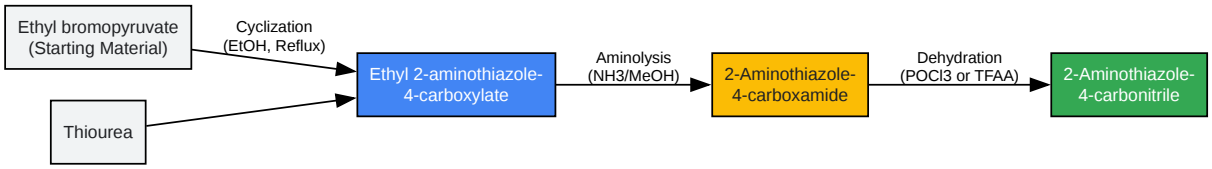

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Figure 1: Step-wise synthetic pathway prioritizing intermediate stability over step count.

Detailed Protocol

Step 1: Hantzsch Cyclization (Synthesis of the Ester)

- Reagents: Thiourea (1.0 eq), Ethyl bromopyruvate (1.0 eq), Ethanol (anhydrous).
- Procedure: Dissolve thiourea in ethanol. Add ethyl bromopyruvate dropwise at room temperature (exothermic reaction). Reflux for 2-4 hours.
- Isolation: Cool to 0°C. The hydrobromide salt of the ester precipitates. Filter and neutralize with aqueous $NaHCO_3$ to obtain the free base.
- Validation: LC-MS peak at $[M+H]^+ = 173$.

Step 2: Aminolysis (Ester to Amide)

- Reagents: Ethyl 2-aminothiazole-4-carboxylate, 7N Ammonia in Methanol.
- Procedure: Suspend the ester in methanolic ammonia in a sealed pressure tube. Heat to 80°C for 12 hours.

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- Mechanism: Nucleophilic acyl substitution. The electron-deficient nature of the thiazole ester facilitates rapid displacement.

Step 3: Dehydration (Amide to Nitrile)

- Reagents: 2-Aminothiazole-4-carboxamide, Phosphorus Oxychloride ($POCl_3$) or Trifluoroacetic Anhydride (TFAA), Pyridine.
- Procedure: Suspend amide in dry 1,4-dioxane. Add Pyridine (2.0 eq). Cool to 0°C. Add TFAA (1.2 eq) dropwise. Stir at RT for 3 hours.
- Workup: Quench with ice water. The nitrile precipitates as a solid.
- Purification: Recrystallization from Ethanol/Water.

Part 3: Divergent Reactivity & Functionalization

This scaffold offers three distinct vectors for chemical modification, allowing researchers to generate diverse libraries.

Reactivity Map (Graphviz)

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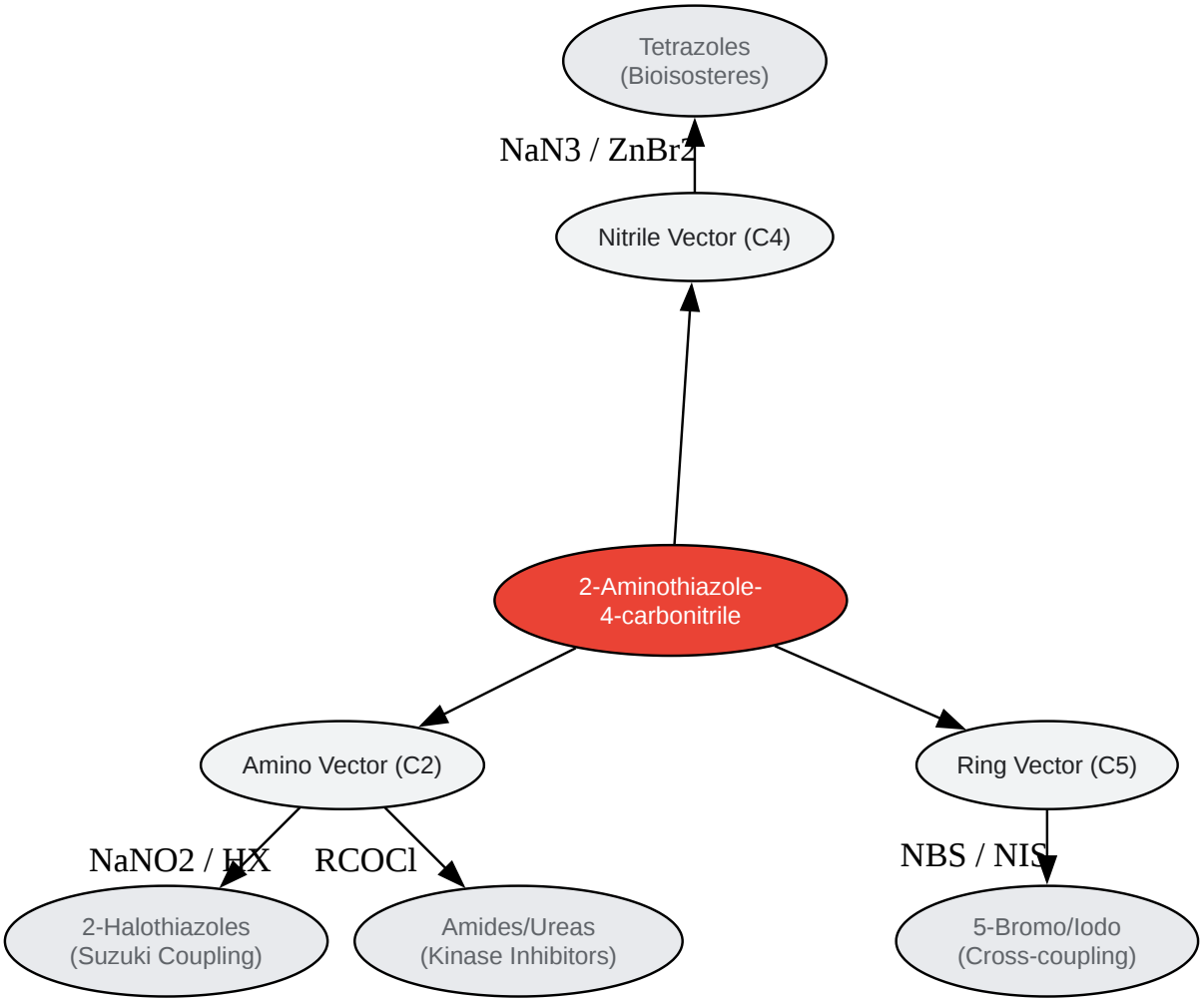

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Figure 2: Divergent synthesis vectors. The C2-amino group is the most nucleophilic, followed by C5-electrophilic susceptibility.

Key Transformations

- C2-Amino Sandmeyer Reaction:
  - Utility: Converts the amino group to a halogen (Cl, Br, I), enabling Pd-catalyzed cross-coupling (Suzuki, Buchwald) to attach aryl groups at the C2 position.
  - Protocol Note: Diazotization requires anhydrous conditions (t-BuONO/MeCN) due to the poor stability of the diazonium salt in water.

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- C4-Nitrile Cyclization:
  - Utility: Reaction with sodium azide yields the Tetrazole, a classic carboxylic acid bioisostere with improved metabolic stability and membrane permeability.
  - Catalyst: Use Zinc Bromide ($ZnBr_2$) in water/isopropanol to catalyze the [3+2] cycloaddition safely.
- C5-Electrophilic Substitution:
  - Utility: The C5 position is electron-rich. Halogenation (NBS/NIS) installs a handle for further functionalization without disrupting the C4-nitrile.

Part 4: Pharmaceutical Applications

Case Studies in Drug Discovery

Kinase Inhibitors (CDK / Aurora Kinase)

The 2-aminothiazole core mimics the adenine ring of ATP, making it a privileged scaffold for Type I kinase inhibitors.

- Mechanism: The thiazole nitrogen and the exocyclic amino group form a donor-acceptor hydrogen bond motif with the kinase hinge region (e.g., Leu83 in CDK2).
- Role of Nitrile: The C4-cyano group can access a "gatekeeper" pocket or increase the acidity of the NH proton, strengthening the H-bond interaction.

Anti-Tubercular Agents

Recent studies identify 2-aminothiazole-4-carboxylates (and their nitrile derivatives) as inhibitors of Mycobacterium tuberculosis.[1][2]

- Target: β-Ketoacyl-ACP Synthase (mtFabH).
- Significance: The scaffold provides a rigid linker that orients hydrophobic tails into the active site of the enzyme.

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Disperse Dyes

While not a drug application, the compound is a key diazo component for azo dyes. The electron-withdrawing nitrile group induces a bathochromic shift (red-shift), essential for creating deep violet and blue dyes for polyesters.

Part 5: Safety & Handling (SDS Summary)

Strict adherence to GLP required.

- Hazard Statements:
  - H302: Harmful if swallowed.[3]
  - H315/H319: Causes skin irritation and serious eye irritation.[3]
  - H335: May cause respiratory irritation.[3]
- Handling Protocol:
  - Engineering Controls: Always weigh and handle inside a fume hood. The fine powder can be static; use an anti-static gun if available.
  - Incompatibility: Avoid contact with strong oxidizers and strong acids (risk of hydrolysis to toxic byproducts).
  - Waste Disposal: Dispose of as hazardous organic waste containing nitrogen/sulfur. Do not bleach (risk of chloramine formation).

References

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- To cite this document: BenchChem. [Technical Guide: 2-Aminothiazole-4-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113381/docs#technical-guide-2-aminothiazole-4-carbonitrile]

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